

Application Notes and Protocols for Emavusertib Maleate Stock Solution Preparation

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Compound of Interest

Compound Name: *Emavusertib Maleate*

CAS No.: *2376399-39-0*

Cat. No.: *B15609983*

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Introduction

Emavusertib Maleate (also known as CA-4948 Maleate) is a potent, orally bioavailable small molecule inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) and FMS-like Tyrosine Kinase 3 (FLT3).^{[1][2]} Its mechanism of action involves the inhibition of the MYD88 signaling pathway, which subsequently blocks NF-κB activation and reduces the production of pro-inflammatory cytokines.^{[1][2][3][4]} This inhibitory action leads to apoptosis in cancer cells, making Emavusertib a compound of significant interest in the research and development of treatments for various hematologic malignancies.^{[3][5]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream cellular and biochemical assays. This document provides a detailed protocol for the preparation, storage, and handling of **Emavusertib Maleate** stock solutions in Dimethyl Sulfoxide (DMSO).

Physicochemical and Biological Properties

A summary of the key quantitative data for **Emavusertib Maleate** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	CA-4948 Maleate	[1][2]
CAS Number	2376399-39-0	[1]
Molecular Formula	C28H29N7O9	[1]
Molecular Weight	607.57 g/mol	[1]
Solubility in DMSO	≥ 50 mg/mL (with sonication)	[6]
IC50 (IRAK4)	57 nM	[1][2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (in DMSO)	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocol: Preparing a 10 mM Emavusertib Maleate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Emavusertib Maleate** in DMSO. Researchers should adjust the volumes and concentrations as required for their specific experimental needs.

Materials:

- **Emavusertib Maleate** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

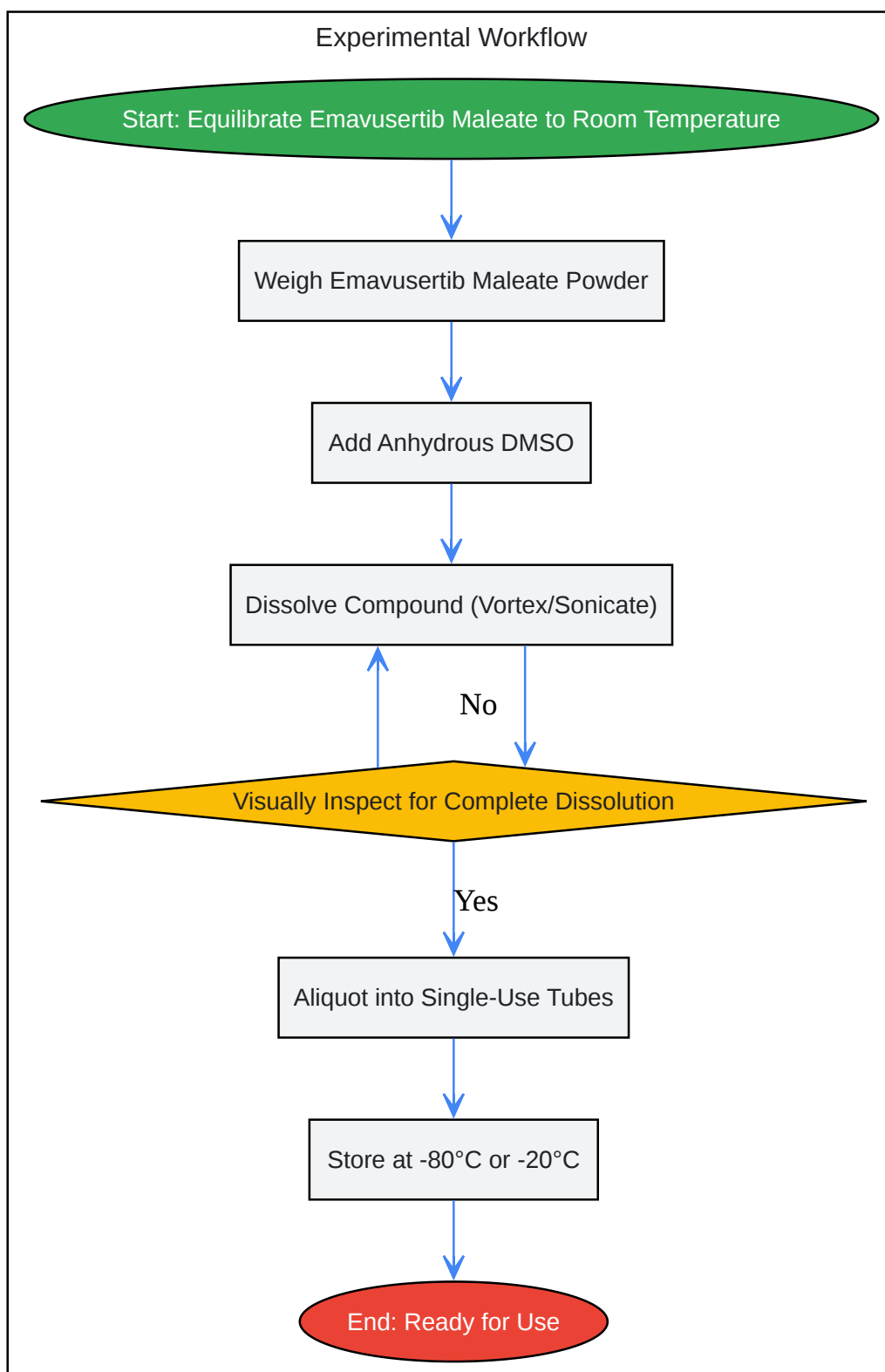
- Pipettes and sterile filter tips

Procedure:

- Aseptic Technique: Perform all steps in a clean, sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Equilibration: Allow the vial of **Emavusertib Maleate** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Emavusertib Maleate** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.076 mg of the compound.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the tube containing the weighed powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Vortexing: Close the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
 - Sonication (Recommended): If the compound does not fully dissolve with vortexing, place the tube in a sonicator bath for 5-10 minutes.^[6] Visually inspect the solution to ensure there are no visible particles.
 - Gentle Warming (Optional): If necessary, the solution can be gently warmed to 37°C in a water bath for a short period to aid dissolution. Avoid excessive heat, which may degrade the compound.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage:

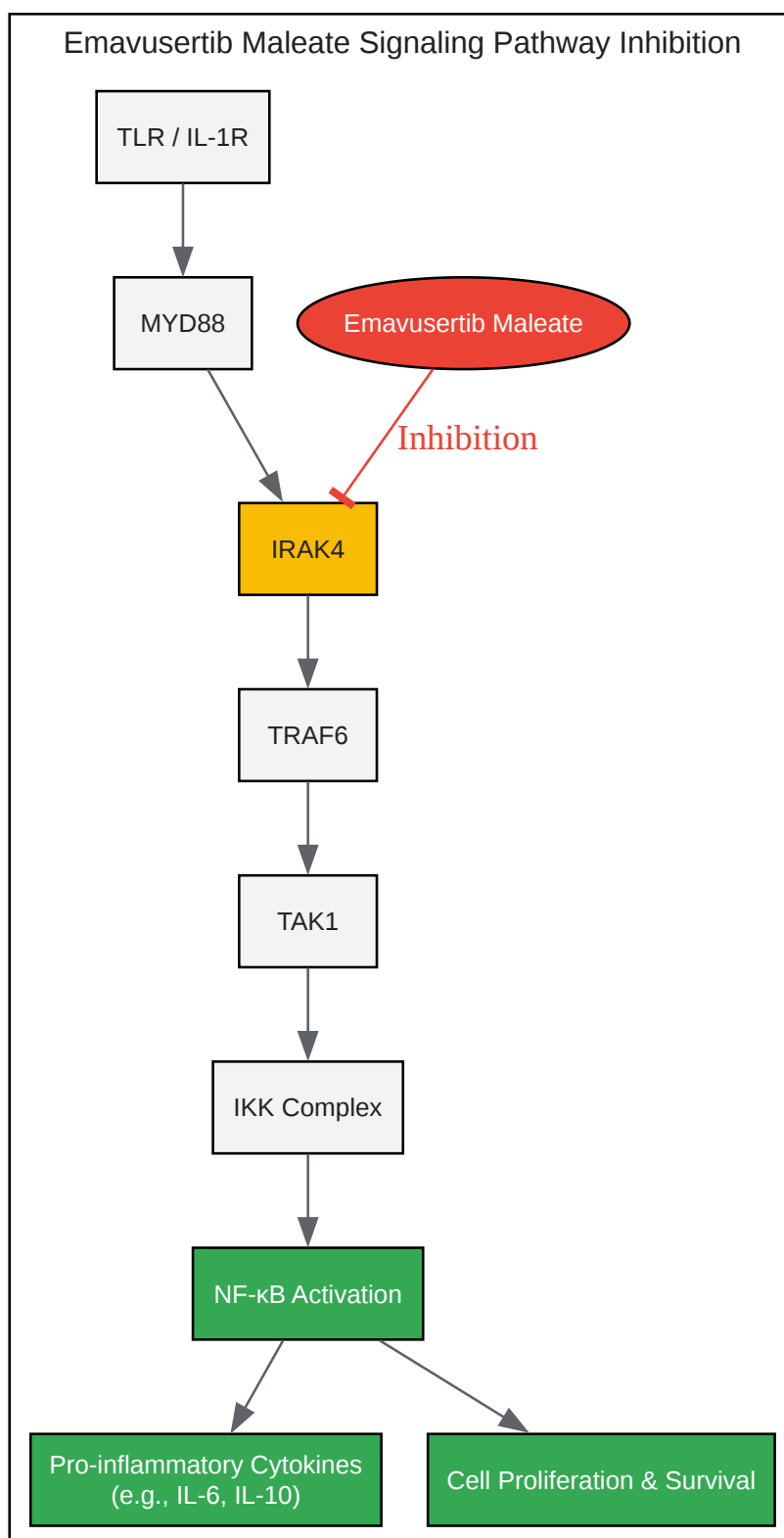
- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[\[7\]](#)[\[8\]](#)
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#)
- Clearly label all tubes with the compound name, concentration, solvent, and date of preparation.

Diagrams



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Caption: Workflow for **Emavusertib Maleate** Stock Solution Preparation.



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Caption: Inhibition of the IRAK4/MYD88 Signaling Pathway by Emavusertib.

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